

Lipoxin A4-d5 solubility in different solvents

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Compound of Interest

Compound Name: Lipoxin A4-d5

Cat. No.: B568764

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Lipoxin A4-d5: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental use of **Lipoxin A4-d5** (LXA4-d5).

Frequently Asked Questions (FAQs)

Q1: What is **Lipoxin A4-d5** and what is its primary application?

Lipoxin A4-d5 is a deuterated version of Lipoxin A4 (LXA4), an endogenous lipid mediator with potent anti-inflammatory and pro-resolving properties.[1] The primary application of LXA4-d5 is as an internal standard for the quantification of LXA4 in biological samples using mass spectrometry (GC-MS or LC-MS) techniques.[2]

Q2: What is the solubility of **Lipoxin A4-d5** in common laboratory solvents?

Lipoxin A4-d5 is soluble in organic solvents and sparingly soluble in aqueous buffers.[3] The approximate solubilities are summarized in the table below.

Solvent	Solubility
DMF	~50 mg/mL[2]
Ethanol	~50 mg/mL[2]
PBS (pH 7.2)	~1 mg/mL[2]

Q3: How should **Lipoxin A4-d5** be stored?

For long-term stability, **Lipoxin A4-d5** should be stored at -80°C.[2] The product is typically supplied as a solution in ethanol and is stable for at least one year under these conditions.[2][4] It is also noted to be light-sensitive.[3]

Q4: How do I prepare an aqueous solution of **Lipoxin A4-d5** from the supplied ethanol solution?

To prepare an aqueous solution, it is recommended to first evaporate the ethanol solvent under a gentle stream of nitrogen.[3] Immediately after, the solvent of choice, such as PBS (pH 7.2), can be added.[3] For maximum solubility in aqueous buffers, the initial ethanol solution can be diluted with the aqueous buffer of choice.[3] It is not recommended to store aqueous solutions for more than one day.[3]

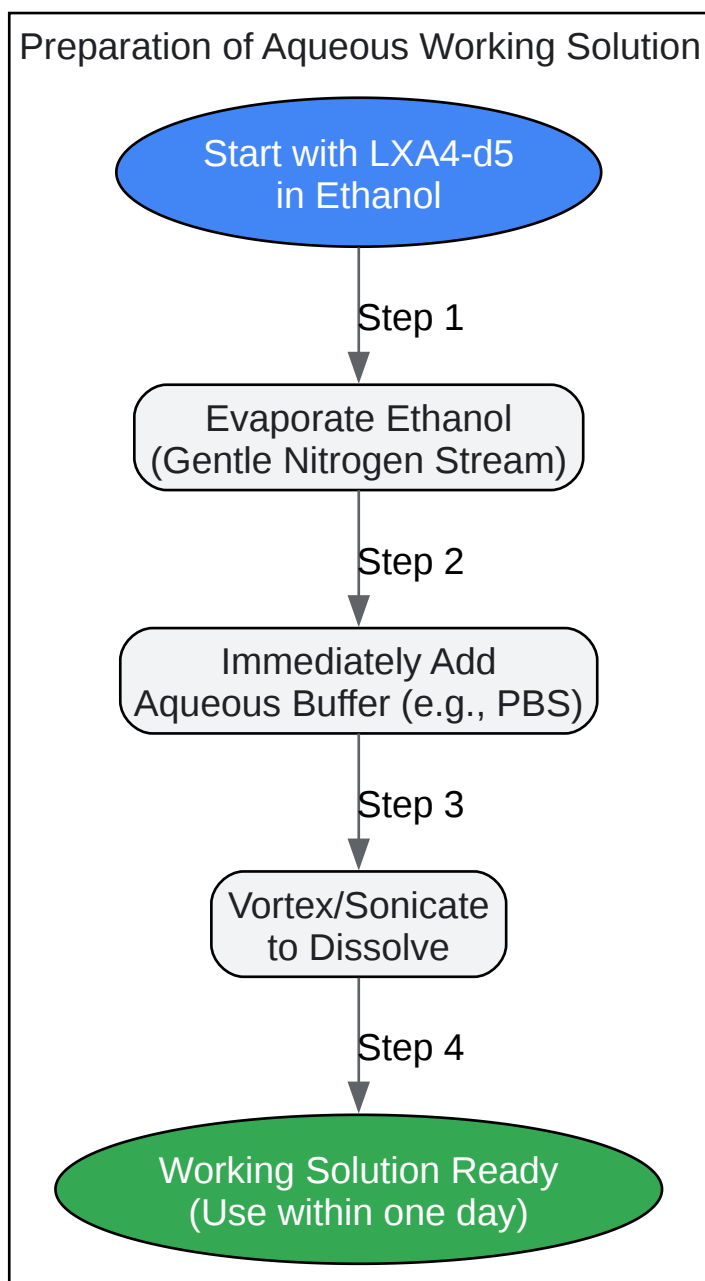
Experimental Protocols & Workflows

Protocol: Preparation of a Lipoxin A4-d5 Stock Solution

This protocol describes how to prepare a stock solution from a product supplied in ethanol.

- **Evaporate the Solvent:** If your experiment requires a solvent other than ethanol, evaporate the ethanol from the original vial under a gentle stream of nitrogen gas.
- **Immediate Reconstitution:** Immediately add your desired solvent, for example, DMSO or DMF, to the dried residue.[3]
- **Ensure Complete Dissolution:** To aid dissolution, you can warm the tube to 37°C and vortex or sonicate in an ultrasonic bath for a short period.[5]
- **Storage:** Store the stock solution in tightly sealed vials at -80°C.[5] To avoid degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.[5]

Workflow for Preparing an Aqueous Working Solution



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Caption: Workflow for preparing a fresh aqueous solution of LXA4-d5.

Troubleshooting Guide

Q1: My **Lipoxin A4-d5** precipitated out of solution after I diluted it in an aqueous buffer. What happened?

Lipoxin A4-d5 has limited solubility in aqueous solutions (~1 mg/mL in PBS, pH 7.2).[2][3] Precipitation can occur if the concentration in the aqueous buffer exceeds its solubility limit.

- **Solution:** Ensure that the final concentration in your aqueous medium does not exceed 1 mg/mL. If you observe precipitation, try preparing a more dilute solution. For cellular assays, a common practice is to prepare a high-concentration stock in a solvent like DMSO and then dilute it serially into the aqueous culture medium, ensuring the final DMSO concentration is low (typically <0.1%) and does not affect the cells.

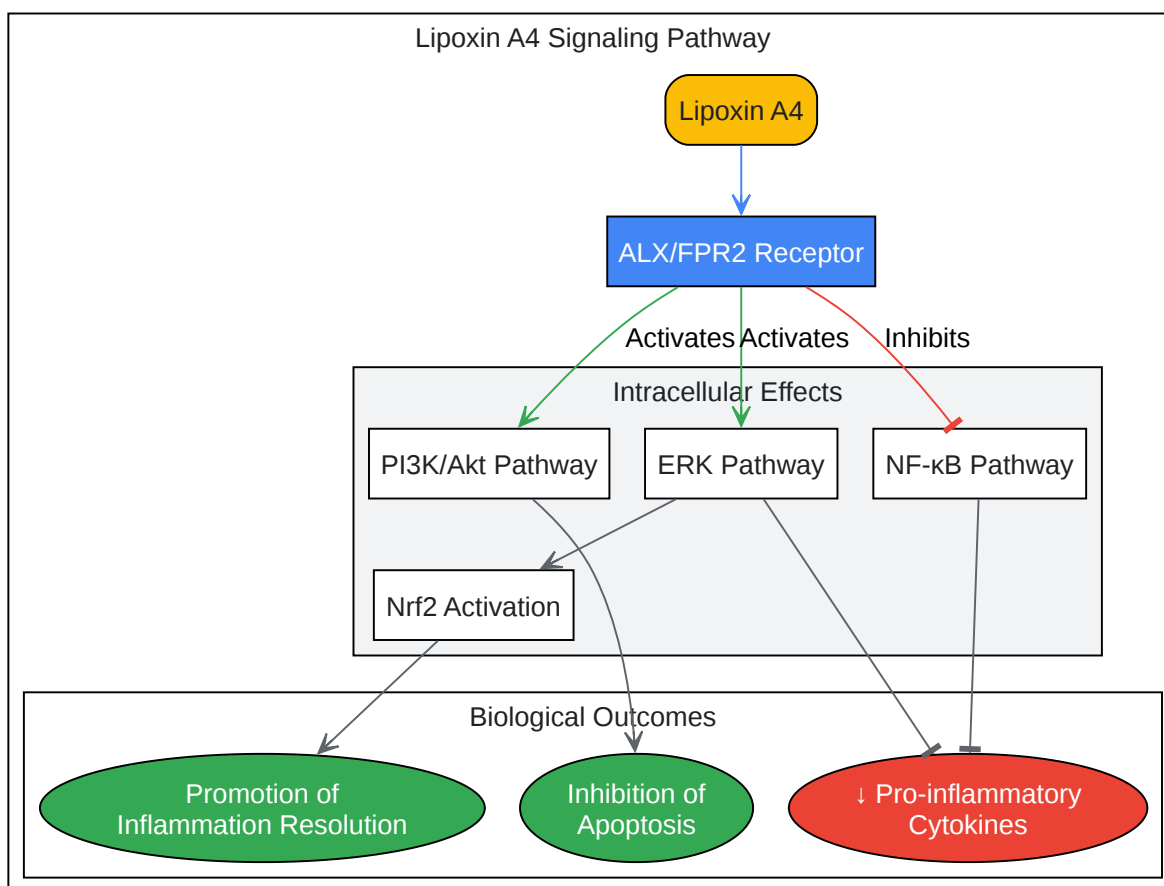
Q2: I see a loss of biological activity in my experiments. Could the **Lipoxin A4-d5** have degraded?

Yes, degradation is a possibility, especially under certain conditions.

- **Chemical Stability:** Lipoxin A4 is susceptible to chemical degradation. It is relatively stable in neutral and alkaline solutions but can degrade completely in acidic conditions over time.[6]
- **Storage of Aqueous Solutions:** Aqueous solutions of Lipoxin A4 are not recommended for storage longer than one day, as this can lead to degradation.[3]
- **Metabolism:** In biological systems, lipoxins are rapidly metabolized by enzymes, which reduces their bioactive lifespan.[7]
- **Troubleshooting Steps:**
 - Always prepare fresh aqueous solutions for each experiment.[3]
 - Ensure the pH of your buffers is neutral or slightly alkaline.
 - When using as an internal standard, add LXA4-d5 to the sample during the extraction process to account for degradation and extraction efficiency.[8]

Signaling Pathway Overview

Lipoxin A4 (and by extension, its deuterated form used in tracing studies) exerts its anti-inflammatory effects by binding to the formyl peptide receptor 2 (ALX/FPR2), a G-protein-coupled receptor.[9] This interaction triggers several downstream signaling pathways that collectively help resolve inflammation.



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Caption: Simplified signaling pathway of Lipoxin A4 via the ALX/FPR2 receptor.

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